

Structural Biology of IRAK4 in Complex with Degradar-11: A Technical Guide

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Compound of Interest

Compound Name: *PROTAC IRAK4 degrader-11*

Cat. No.: *B15609734*

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Abstract

Interleukin-1 receptor-associated kinase 4 (IRAK4) is a critical serine/threonine kinase that serves as a central node in innate immune signaling pathways. Its dual role as both a kinase and a scaffolding protein makes it a compelling therapeutic target for a range of inflammatory diseases and cancers. Targeted protein degradation, utilizing technologies such as proteolysis-targeting chimeras (PROTACs), has emerged as a promising strategy to overcome the limitations of traditional kinase inhibitors by eliminating the entire IRAK4 protein. This technical guide provides an in-depth overview of the structural biology and characterization of IRAK4 in the context of a specific PROTAC, referred to as "degrader-11" or "compound 15." While a definitive crystal or cryo-EM structure of the IRAK4-degrader-11 complex is not publicly available, this document synthesizes the known quantitative data for this compound and provides detailed experimental protocols and conceptual frameworks for its characterization.

Introduction to IRAK4 and Targeted Degradation

The innate immune system relies on the rapid detection of pathogens and cellular damage, a process largely mediated by Toll-like receptors (TLRs) and Interleukin-1 receptors (IL-1Rs).

Downstream of these receptors, IRAK4 plays a pivotal role in assembling the Myddosome signaling complex and phosphorylating downstream targets, ultimately leading to the activation of transcription factors like NF- κ B and the production of pro-inflammatory cytokines.

Traditional small-molecule inhibitors of IRAK4 have focused on blocking its kinase activity. However, the scaffolding function of IRAK4 is also critical for signal transduction. PROTACs offer a distinct advantage by inducing the degradation of the entire IRAK4 protein, thereby ablating both its catalytic and scaffolding functions. These heterobifunctional molecules consist of a ligand that binds to the target protein (IRAK4), a ligand that recruits an E3 ubiquitin ligase, and a linker connecting the two. This induced proximity leads to the ubiquitination and subsequent proteasomal degradation of the target protein.

"**PROTAC IRAK4 degrader-11** (compound 15)" is a known degrader of IRAK4 that utilizes the Cereblon (CRBN) E3 ligase for its mechanism of action.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Quantitative Data for IRAK4 Degrader-11

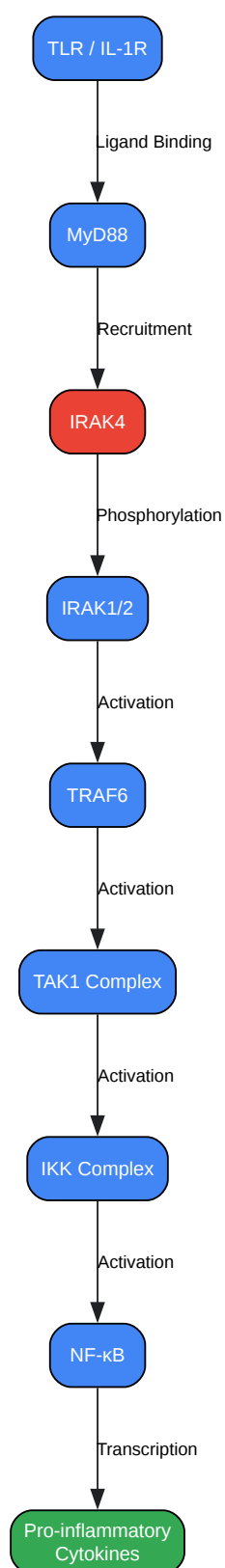
The following table summarizes the publicly available quantitative data for "**PROTAC IRAK4 degrader-11** (compound 15)." This data is essential for understanding its potency and efficacy in a cellular context.

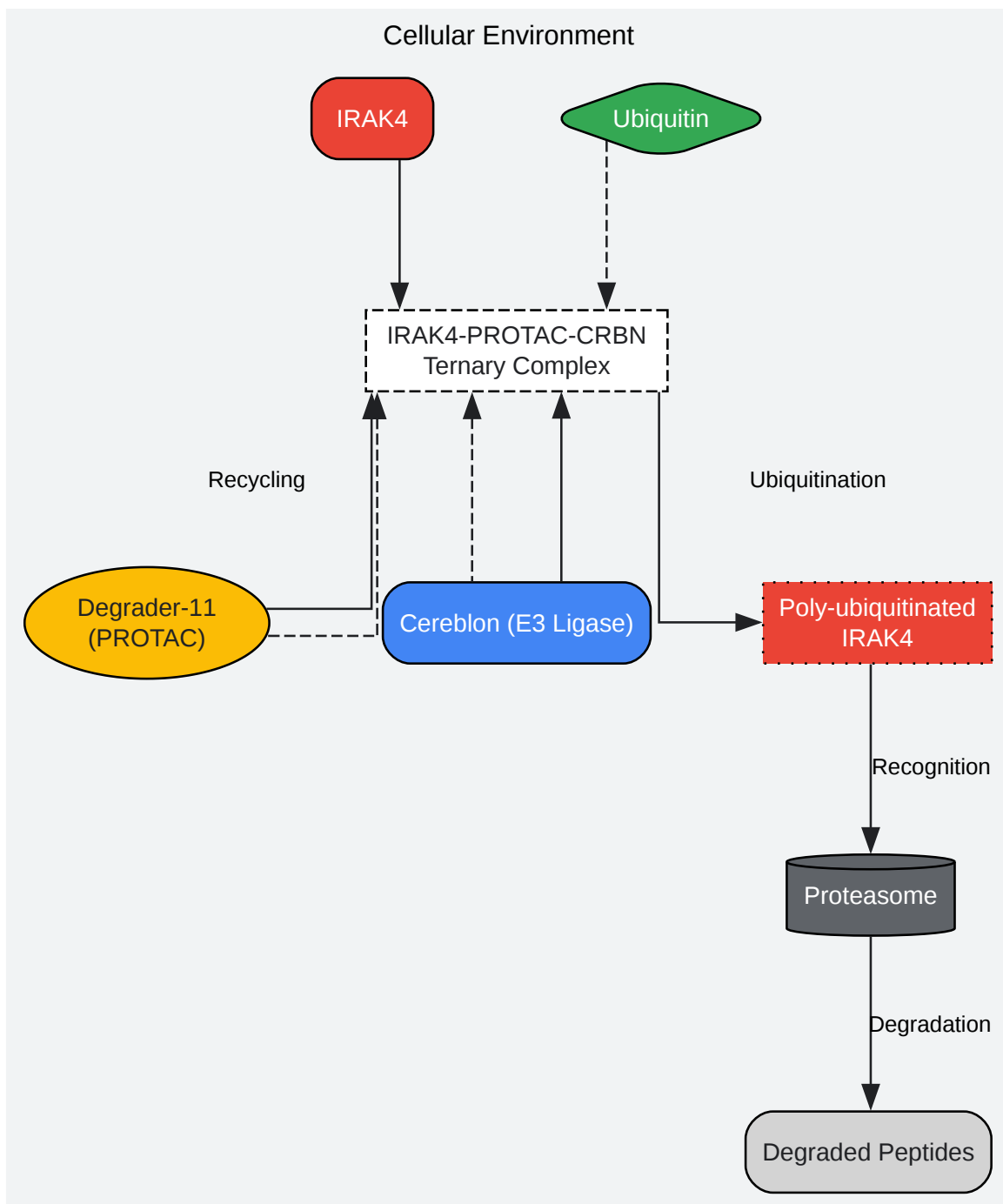
Parameter	Value	Cell Line	Assay Type	Reference(s)
DC50	2.29 nM	HEK2993	Cellular Degradation Assay	[1] [2] [3]
Dmax	96.25%	HEK2993	Cellular Degradation Assay	[1] [2] [3]

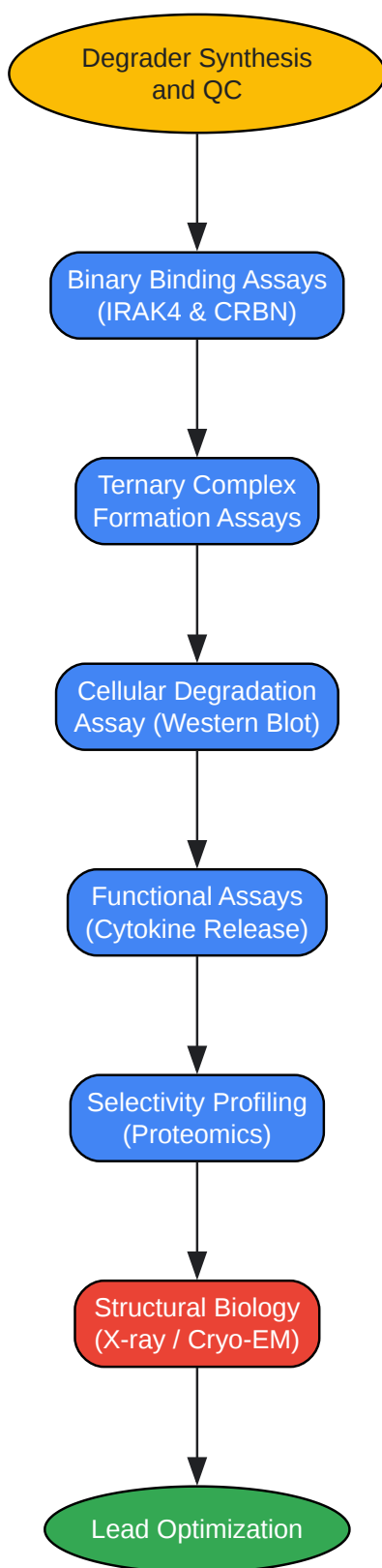
Note: DC50 represents the concentration of the degrader required to achieve 50% degradation of the target protein, while Dmax indicates the maximum percentage of protein degradation achievable with the compound.

Signaling Pathways and Mechanism of Action

To understand the context in which IRAK4 degraders function, it is crucial to visualize the relevant signaling pathways and the degrader's mechanism of action.







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References

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